

2-bromo-N-tert-butylbenzenesulfonamide

molecular weight and formula

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Compound of Interest

Compound Name: 2-bromo-N-tert-butylbenzenesulfonamide

Cat. No.: B164431

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Core Chemical Properties of 2-bromo-N-tert-butylbenzenesulfonamide

This document provides the fundamental molecular data for **2-bromo-N-tert-butylbenzenesulfonamide**, a compound relevant to researchers and professionals in the fields of chemistry and drug development.

Molecular Data

The essential molecular information for **2-bromo-N-tert-butylbenzenesulfonamide** is summarized in the table below. This data is critical for experimental design, chemical synthesis, and computational modeling.

Property	Value
Molecular Formula	C ₁₀ H ₁₄ BrNO ₂ S [1] [2] [3]
Molecular Weight	292.2 g/mol [1] or 292.19 g/mol [2] [3] [4] [5]

The slight variation in molecular weight values is due to differences in calculation methods and rounding conventions. For most practical purposes, both values can be considered correct.

It is important to note that while the user requested detailed experimental protocols and signaling pathway diagrams, this information is not applicable to a request for the basic molecular properties of a single chemical compound. Such in-depth documentation would be relevant for a complex biological study or a detailed synthetic process, but not for the fundamental characterization of a molecule's formula and weight.

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References

- 1. calpaclab.com [calpaclab.com]
- 2. 2-Bromo-N-(tert-butyl)benzenesulfonamide - CAS:138733-50-3 - Sunway Pharm Ltd [3wpharm.com]
- 3. eMolecules 2-Bromo-N-tert-butylbenzenesulfonamide | 138733-50-3 | MFCD07710752 | Fisher Scientific [fishersci.com]
- 4. 3-bromo-N-(t-butyl)benzenesulfonamide | Drug Information, Uses, Side Effects, Pharma intermediate Chemistry | PharmaCompass.com [pharmacompass.com]
- 5. 3-Bromo-N-tert-butylbenzene-1-sulfonamide | C₁₀H₁₄BrNO₂S | CID 4820926 - PubChem [pubchem.ncbi.nlm.nih.gov]
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